

3,5-Dimethylbenzylamine CAS number and molecular weight

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Compound of Interest

Compound Name: 3,5-Dimethylbenzylamine

Cat. No.: B130789

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An In-depth Technical Guide to 3,5-Dimethylbenzylamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,5-Dimethylbenzylamine**, a key chemical intermediate. This document details its physicochemical properties, synthetic pathways, and known applications, with a particular focus on its relevance in the field of drug discovery and development.

Physicochemical Properties

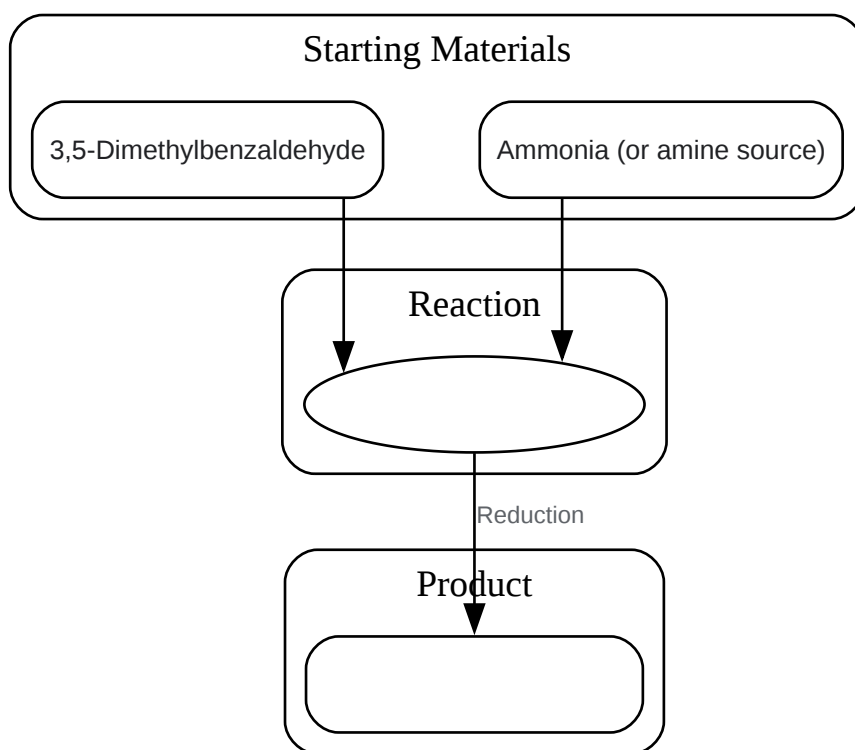
3,5-Dimethylbenzylamine is a solid organic compound.^[1] A summary of its key identifiers and properties is presented in the table below for quick reference.

Property	Value	Reference
CAS Number	78710-55-1	[1]
Molecular Weight	135.21 g/mol	[1]
Molecular Formula	C ₉ H ₁₃ N	[1]
Physical Form	Solid	[1]
SMILES String	<chem>Cc1cc(C)cc(CN)c1</chem>	[1]
InChI Key	DZBHNPJZCQWUCG- UHFFFAOYSA-N	[1]

Synthesis of 3,5-Dimethylbenzylamine

While specific, detailed experimental protocols for the synthesis of **3,5-Dimethylbenzylamine** are not extensively documented in publicly available literature, a general synthetic route can be inferred from standard organic chemistry principles and protocols for analogous structures like N,N-dimethylbenzylamine.[2][3] A common approach involves the reductive amination of 3,5-dimethylbenzaldehyde or the reaction of 3,5-dimethylbenzyl halide with an amine source.

A plausible synthetic workflow is outlined in the diagram below. This represents a conceptual pathway, and specific reaction conditions would require optimization.



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A conceptual workflow for the synthesis of **3,5-Dimethylbenzylamine**.

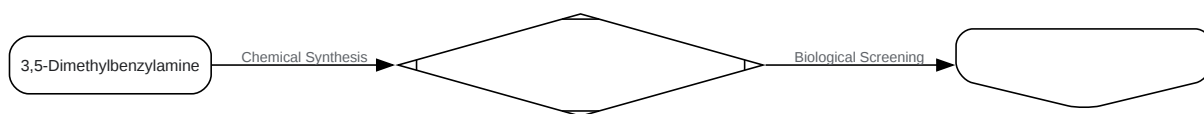
Applications in Drug Discovery

The primary documented application of **3,5-Dimethylbenzylamine** is as a chemical intermediate in the synthesis of more complex molecules with potential therapeutic value.^[4]

Intermediate for Antiviral Agents

3,5-Dimethylbenzylamine serves as a building block in the preparation of substituted pyridine and pyrimidine derivatives.^[4] These resulting heterocyclic compounds have been investigated for their utility in treating viral infections.^[4] The dimethylbenzylamine moiety provides a foundational scaffold that can be further functionalized to interact with biological targets.

The role of **3,5-Dimethylbenzylamine** as a precursor in the development of novel therapeutic agents is illustrated in the following diagram.



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The role of **3,5-Dimethylbenzylamine** as a chemical intermediate.

While direct biological activity data for **3,5-Dimethylbenzylamine** is scarce, the broader class of substituted benzylamines and related structures has been explored for various therapeutic applications. For instance, derivatives of N-alkylphenyl-3,5-dinitrobenzamide have been evaluated as anti-tuberculosis agents.[5] Additionally, certain 17-arylmethylamine derivatives of geldanamycin have shown potent activity as Hsp90 inhibitors in cancer cell lines.[6] These examples highlight the potential of the substituted benzylamine scaffold in medicinal chemistry, suggesting that derivatives of **3,5-Dimethylbenzylamine** could be of interest for further investigation.

Safety Information

3,5-Dimethylbenzylamine is classified as a corrosive substance.[1] The following table summarizes its hazard classifications. Users should consult the full Safety Data Sheet (SDS) before handling this compound.

Hazard Classification	Code
Skin Corrosion/Irritation	1B
Serious Eye Damage/Eye Irritation	1

It is imperative to handle this chemical with appropriate personal protective equipment (PPE) in a well-ventilated area.[1]

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